

Synthesis of Deuterated N-(2-Hydroxyethyl)nicotinamide: An In-depth Technical Guide

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Compound of Interest

Compound Name: *N*-(2-Hydroxyethyl)nicotinamide-
d₄

Cat. No.: B15557638

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of deuterated N-(2-Hydroxyethyl)nicotinamide, specifically **N-(2-Hydroxyethyl)nicotinamide-d₄**. This isotopically labeled compound is a valuable tool for researchers in drug metabolism, pharmacokinetics, and metabolic studies, serving as an internal standard for quantitative analysis by mass spectrometry. This document outlines the synthetic strategy, provides a detailed experimental protocol, and discusses the broader context of deuterated compounds in pharmaceutical research.

Introduction to Deuterated Compounds in Drug Development

Deuterium-labeled compounds, in which one or more hydrogen atoms are replaced by their stable isotope deuterium, have become indispensable in pharmaceutical research. The increased mass of deuterium can lead to a stronger carbon-deuterium (C-D) bond compared to

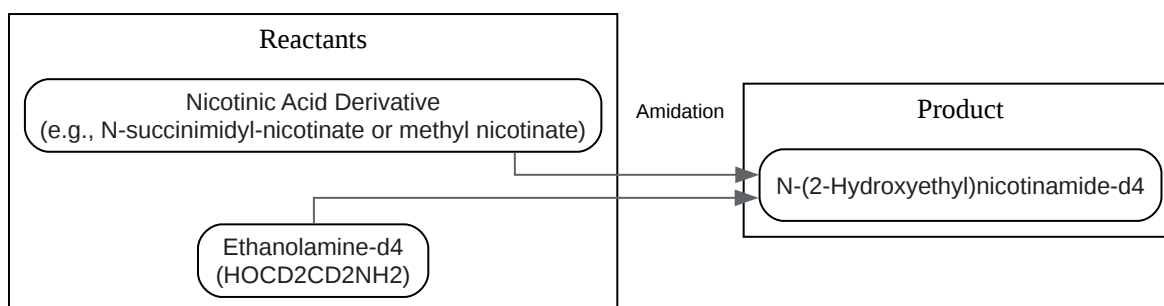
the carbon-hydrogen (C-H) bond. This "kinetic isotope effect" can slow down metabolic processes that involve C-H bond cleavage, offering a strategy to improve the pharmacokinetic profiles of drugs. Furthermore, deuterated analogs are critical as internal standards in quantitative bioanalysis using liquid chromatography-mass spectrometry (LC-MS), ensuring accuracy and precision in determining drug and metabolite concentrations in biological matrices.

N-(2-Hydroxyethyl)nicotinamide is a derivative of nicotinamide (a form of vitamin B3) and a key intermediate in the synthesis of the vasodilator drug Nicorandil. Its deuterated form, **N-(2-Hydroxyethyl)nicotinamide-d4**, is particularly useful for tracing the metabolic fate of the parent compound and for quantifying it in complex biological samples.

Synthetic Strategy

The most logical and efficient pathway for the synthesis of **N-(2-Hydroxyethyl)nicotinamide-d4** involves the amidation of a nicotinic acid derivative with a deuterated ethanolamine counterpart. The commercial availability of ethanol-1,1,2,2-d4-amine (ethanolamine-d4) makes this a feasible and direct approach.

The overall synthetic transformation can be depicted as follows:



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Caption: General synthetic pathway for **N-(2-Hydroxyethyl)nicotinamide-d4**.

Two primary variations of this strategy are presented, based on the activation of nicotinic acid:

- Method A: Using an activated ester of nicotinic acid, such as N-succinimidyl-nicotinate, for direct reaction with ethanolamine-d4.
- Method B: Direct amidation of a nicotinic acid ester, like methyl nicotinate, with ethanolamine-d4.

This guide will focus on a detailed protocol adapted from established methods for the non-deuterated analog, using an activated nicotinic acid derivative.

Experimental Protocols

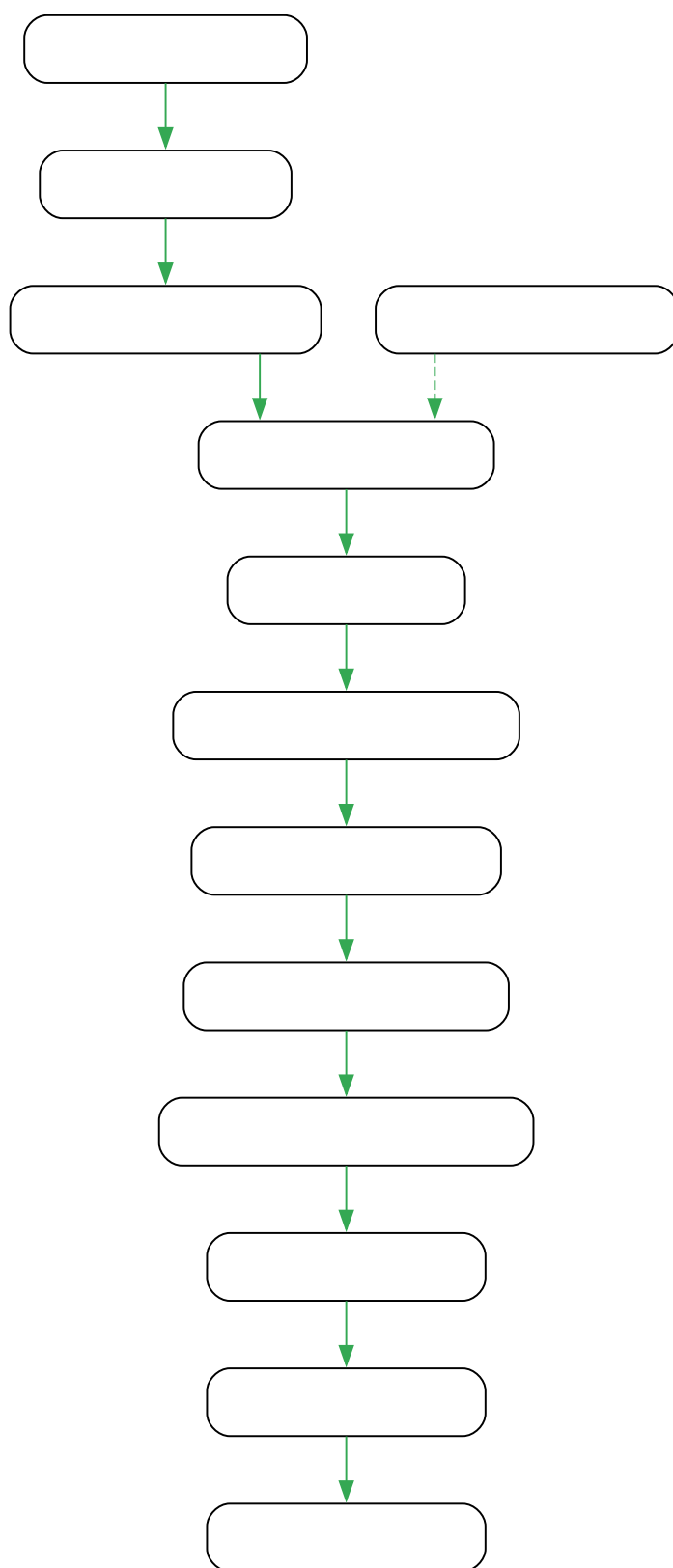
The following is a representative experimental protocol for the synthesis of **N-(2-Hydroxyethyl)nicotinamide-d4**. This protocol is adapted from the known synthesis of the non-deuterated compound and utilizes commercially available deuterated starting material.[\[1\]](#)

Materials and Reagents

Reagent/Material	Supplier	Purity/Grade
N-Succinimidyl-nicotinate	Commercial Source	≥98%
Ethanol-1,1,2,2-d4-amine hydrochloride	Commercial Source	≥98 atom % D
Diisopropylethylamine (DIEA)	Commercial Source	Anhydrous, ≥99.5%
N,N-Dimethylformamide (DMF)	Commercial Source	Anhydrous, ≥99.8%
Diethyl ether	Commercial Source	Anhydrous, ≥99%
Isopropyl ether	Commercial Source	ACS Grade

Proposed Synthesis of N-(2-Hydroxyethyl)nicotinamide-d4

The workflow for the proposed synthesis is outlined below:



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Caption: Proposed experimental workflow for the synthesis.

Step-by-Step Procedure:

- In a round-bottom flask under a nitrogen atmosphere, dissolve ethanol-1,1,2,2-d₄-amine hydrochloride in anhydrous N,N-dimethylformamide (DMF).
- Cool the solution in an ice bath.
- To the chilled solution, add an equimolar amount of diisopropylethylamine (DIEA) and stir the mixture for 15 minutes.
- In a separate flask, prepare a solution of an equimolar amount of N-succinimidyl-nicotinate in anhydrous DMF.
- Add the N-succinimidyl-nicotinate solution dropwise to the ethanolamine-d₄ solution. A milky precipitate of N-hydroxysuccinimide will form.
- Allow the reaction mixture to stir for at least 30 minutes in the ice bath.
- Filter the mixture to remove the N-hydroxysuccinimide precipitate.
- Wash the filtrate with diethyl ether to remove any remaining precipitate.
- Remove the solvents (DMF and ether) from the filtrate under high vacuum to obtain an oily residue.
- Triturate the oily residue with isopropyl ether to induce the precipitation of the product.
- Isolate the solid product by filtration, wash with a small amount of cold isopropyl ether, and dry under vacuum.

Characterization

The final product should be characterized by standard analytical techniques to confirm its identity, purity, and the extent of deuterium incorporation.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR will show the absence of signals corresponding to the ethylene protons of the hydroxyethyl group, confirming successful deuteration. The aromatic protons of the nicotinamide ring should be present.
- ^{13}C NMR will show the signals for the carbon atoms of the deuterated ethyl group, likely as multiplets due to C-D coupling.
- ^2H NMR will show a signal corresponding to the deuterium atoms on the ethyl group.
- Mass Spectrometry (MS):
 - High-resolution mass spectrometry (HRMS) should be used to confirm the molecular weight of the deuterated compound ($\text{C}_8\text{H}_6\text{D}_4\text{N}_2\text{O}_2$), which is approximately 170.10 g/mol . This is 4 mass units higher than the non-deuterated analog (166.18 g/mol). The isotopic distribution pattern will also confirm the presence of four deuterium atoms.

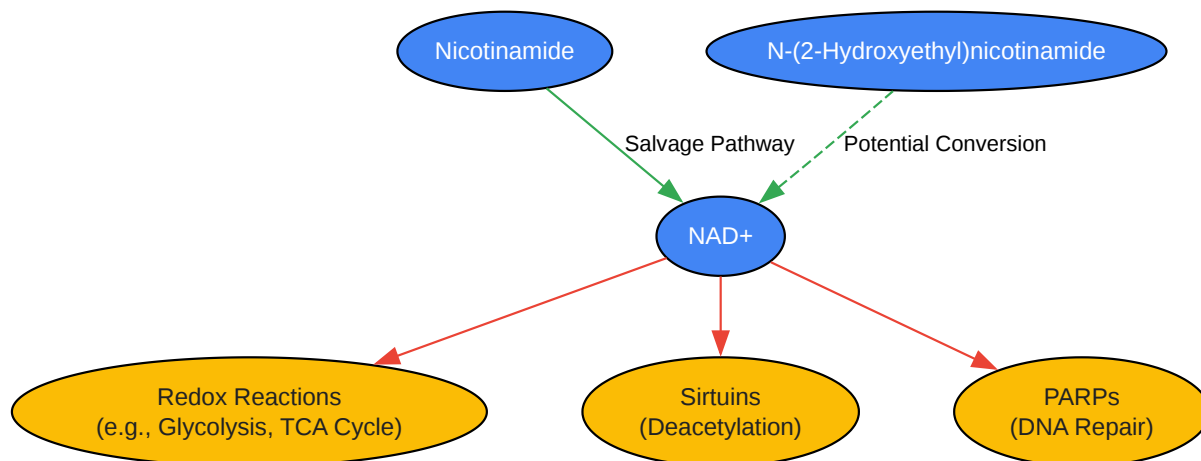
Quantitative Data (Expected)

While specific experimental data for the synthesis of the deuterated compound is not readily available in the public domain, the following table presents expected outcomes based on the synthesis of the non-deuterated analog and general principles of isotopic labeling.

Parameter	Expected Value/Range	Notes
Yield	70-90%	Based on similar amidation reactions.
Deuterium Incorporation	>98%	The use of a highly enriched starting material (ethanolamine-d4) should lead to high incorporation.
Chemical Purity (by HPLC)	>98%	Purification by precipitation/crystallization is expected to yield a high-purity product.
Molecular Weight (HRMS)	~170.10 g/mol	Corresponds to the molecular formula $\text{C}_8\text{H}_6\text{D}_4\text{N}_2\text{O}_2$.

Biological Context and Applications

Nicotinamide and its derivatives are central to cellular metabolism, primarily as precursors to nicotinamide adenine dinucleotide (NAD⁺). NAD⁺ is a critical coenzyme in redox reactions and a substrate for various enzymes involved in signaling pathways.



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Caption: Role of nicotinamide derivatives in NAD⁺ metabolism.

The use of deuterated N-(2-Hydroxyethyl)nicotinamide allows for precise tracing of its absorption, distribution, metabolism, and excretion (ADME) properties without altering its fundamental biochemical behavior. It can be used to investigate:

- The extent to which N-(2-Hydroxyethyl)nicotinamide is converted to other metabolites, including NAD⁺.
- The pharmacokinetic profile of the compound in vivo.
- As a stable isotope-labeled internal standard for the accurate quantification of the non-deuterated compound in biological samples.

Conclusion

The synthesis of deuterated **N-(2-Hydroxyethyl)nicotinamide-d4** is a straightforward process achievable through the amidation of an activated nicotinic acid derivative with commercially available ethanolamine-d4. This technical guide provides a robust framework for its preparation and characterization. The resulting isotopically labeled compound is a vital tool for researchers in pharmacology and drug metabolism, enabling more precise and reliable studies into the biological fate and activity of this class of molecules.

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References

- 1. [prepchem.com](https://www.prepchem.com) [prepchem.com]
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